

An In-depth Technical Guide to Guanidine Nitrate: CAS Number and Safety Data

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Compound of Interest

Compound Name: *Guanidine nitrate*

Cat. No.: *B116615*

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This guide provides comprehensive information on the chemical compound **guanidine nitrate**, focusing on its Chemical Abstracts Service (CAS) number and detailed safety data for researchers, scientists, and drug development professionals.

CAS Number: 506-93-4[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical and Physical Properties

Guanidine nitrate is a white crystalline powder that is highly soluble in water.[\[1\]](#) It is recognized for its role in various industrial and research applications, including as a nitrogen source in fertilizers and in biochemical studies.[\[1\]](#)

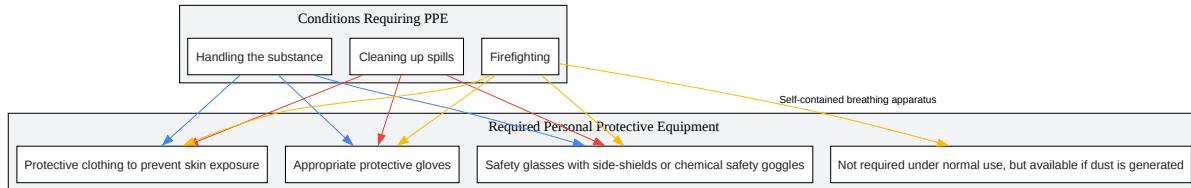
Property	Value	References
Synonyms	Guanidinium nitrate, Guanidine, Mononitrate	[1] [2] [4]
Molecular Formula	CH ₆ N ₄ O ₃	[1] [5]
Molecular Weight	122.08 g/mol	[1] [5]
Appearance	White crystalline powder	[1]
Melting Point	212 - 216 °C	[1]
Density	1.440 g/cm ³	[1]
Purity	≥ 98%	[1] [6]
Solubility	Soluble in water (50 mg/mL)	

Safety and Hazard Information

Guanidine nitrate is classified as a hazardous substance.[\[7\]](#) It is an oxidizer that may intensify fire and is harmful if swallowed or inhaled.[\[2\]](#)[\[3\]](#) It can cause serious eye damage, skin irritation, and respiratory irritation.[\[2\]](#)[\[3\]](#)

Hazard Classification	Category	Hazard Statement
Oxidizing Solids	Category 3	H272: May intensify fire; oxidizer
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 1 / 2	H319: Causes serious eye irritation/damage
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Source:[\[2\]](#)[\[3\]](#)



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Caption: Required PPE for handling **guanidine nitrate**.

Experimental Protocols: Safe Handling and Emergency Procedures

Detailed methodologies for the safe handling and use of **guanidine nitrate** are crucial to minimize risk in a laboratory or industrial setting.

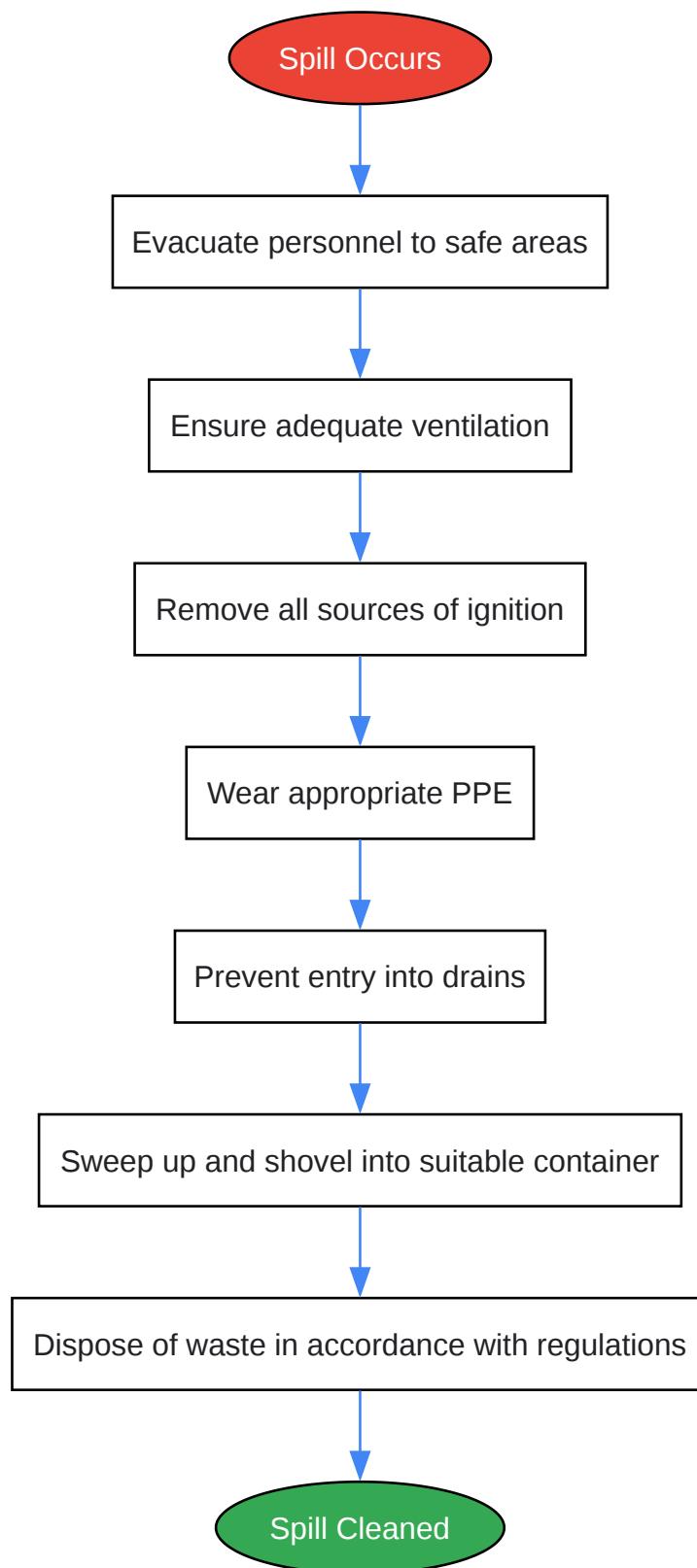
- Handling: Wash hands and any exposed skin thoroughly after handling.[2] Use in a well-ventilated area and minimize dust generation.[4] Avoid contact with eyes, skin, clothing, and other combustible materials.[4]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[4] Keep the container tightly closed and away from heat, sparks, and flame.[4] Do not store near combustible materials.[4]

Caption: First aid procedures for **guanidine nitrate** exposure.

In the event of a spill, immediate and appropriate action is necessary to prevent further contamination and ensure safety.

- Evacuate: Evacuate personnel to safe areas.[3]

- Ventilate: Ensure adequate ventilation.[3][4]
- Eliminate Ignition Sources: Remove all sources of ignition.[4]
- Containment: Prevent the product from entering drains.[3]
- Cleanup: Sweep up the spilled material and place it into a suitable container for disposal.[3]
[4] Avoid generating dusty conditions.[4]
- PPE: Use appropriate personal protective equipment as outlined in the PPE diagram.

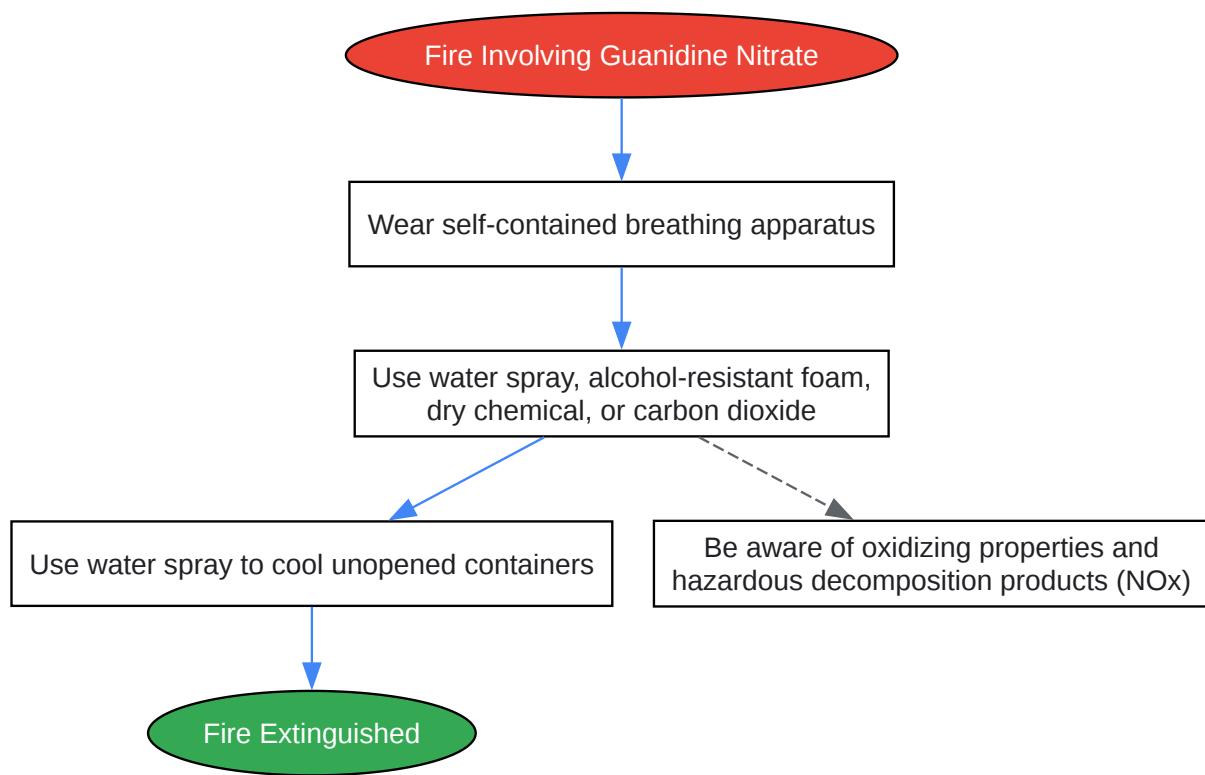


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Caption: Step-by-step workflow for cleaning up a **guanidine nitrate** spill.

Guanidine nitrate is an oxidizer and may intensify a fire.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: As an oxidizer, it can accelerate combustion. Thermal decomposition can lead to the release of irritating gases and nitrogen oxides.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus.[3]



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Caption: Recommended procedure for fighting fires involving **guanidine nitrate**.

Toxicological Information

Prolonged or repeated exposure to **guanidine nitrate** may cause adverse health effects.

- Acute Effects: Harmful if swallowed or inhaled.[2] Causes severe eye irritation and potential burns.[4] May cause skin and respiratory irritation.[3] Ingestion may lead to burns in the gastrointestinal tract, nausea, and vomiting.[4]
- Chronic Effects: Repeated or prolonged exposure can damage target organs such as the blood, lungs, nervous system, and mucous membranes.[8] It may also lead to skin ulcerations.[8]

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet. Always refer to the official Safety Data Sheet (SDS) from the supplier before handling this chemical.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. fishersci.com [fishersci.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. 506-93-4 CAS MSDS (Guanidine nitrate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Guanidine Nitrate | 506-93-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. oxfordlabfinechem.com [oxfordlabfinechem.com]
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